

Personal protective equipment for handling Usp1-IN-2

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Compound of Interest

Compound Name: Usp1-IN-2

Cat. No.: B12394785

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Essential Safety and Handling Guide for Usp1-IN-2

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety and logistical information for the handling, storage, and disposal of **Usp1-IN-2**, a potent ubiquitin-specific protease 1 (USP1) inhibitor. Adherence to these procedures is critical to ensure personal safety and maintain the integrity of your research.

Immediate Safety and Handling Protocols

Usp1-IN-2 is a chemical compound for research use only and must be handled by trained personnel in a laboratory setting. All users must be familiar with the contents of the Safety Data Sheet (SDS) before handling the compound.

Personal Protective Equipment (PPE)

When handling **Usp1-IN-2**, the following personal protective equipment is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).

- **Body Protection:** A lab coat or other protective clothing to prevent skin contact.
- **Respiratory Protection:** Use in a well-ventilated area. If dust or aerosols may be generated, a respirator is recommended.

Emergency Procedures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- **Skin Contact:** In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.
- **Inhalation:** Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- **Ingestion:** Do not induce vomiting. Get medical attention immediately.

Operational Plan: From Receipt to Disposal

This section outlines the standard operating procedures for the entire lifecycle of **Usp1-IN-2** within a laboratory setting.

Receiving and Inspection

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Verify that the product name, catalog number, and quantity match the order.
- Wear appropriate PPE during unpacking.

Storage

- Store the solid compound in a tightly closed container in a dry and well-ventilated place.
- Recommended storage temperatures are -20°C for up to 3 years (powder) or -80°C for up to 6 months (in solvent).^{[1][2]}
- Avoid repeated freeze-thaw cycles of solutions.

Preparation of Stock Solutions

- Solubility: **Usp1-IN-2** is soluble in DMSO.^[2]^[3]
- Procedure:
 - Allow the vial of solid **Usp1-IN-2** to warm to room temperature before opening.
 - Using aseptic techniques in a chemical fume hood, add the appropriate volume of DMSO to the vial to achieve the desired stock concentration. For example, to prepare a 10 mM stock solution, add 0.1959 mL of DMSO to 1 mg of **Usp1-IN-2** (Molecular Weight: 510.49 g/mol).^[2]
 - Vortex briefly to ensure complete dissolution. Gentle warming and sonication may be used to aid dissolution.^[3]
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store stock solutions at -80°C.

Disposal Plan

All waste materials contaminated with **Usp1-IN-2** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.

Waste Segregation

- Solid Waste: Unused solid **Usp1-IN-2**, contaminated gloves, pipette tips, and other disposable labware should be collected in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Unused stock solutions and experimental media containing **Usp1-IN-2** should be collected in a separate, clearly labeled hazardous liquid waste container. Do not pour down the drain.

Decontamination

- All non-disposable glassware and equipment that has come into contact with **Usp1-IN-2** should be decontaminated. A common procedure is to rinse with a suitable solvent (e.g., ethanol or acetone) followed by a thorough wash with soap and water. The solvent rinse should be collected as hazardous waste.

Waste Pickup

- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste. Ensure all containers are properly labeled and sealed.

Quantitative Data Summary

Property	Value	Source
Molecular Weight	510.49 g/mol	[2]
IC50	< 50 nM (for USP1)	[1][3][4]
Appearance	Solid (White to off-white)	[2]
Solubility (DMSO)	≥ 62.5 mg/mL (122.43 mM)	[2][3]
Storage (Powder)	-20°C for 3 years	[2]
Storage (in Solvent)	-80°C for 6 months, -20°C for 1 month	[1][2]

Experimental Protocols

In Vitro USP1 Inhibition Assay (Fluorogenic)

This protocol is a general guideline for determining the inhibitory activity of **Usp1-IN-2** against USP1 enzyme in a 96-well format.[5][6]

Materials:

- Purified recombinant USP1/UAF1 complex
- Fluorogenic ubiquitin substrate (e.g., Ub-AMC)
- Assay Buffer (e.g., 50 mM HEPES, pH 7.5, 150 mM NaCl, 10 mM DTT, 0.01% Tween-20)

- **Usp1-IN-2** stock solution (in DMSO)

- 96-well black, flat-bottom plate

- Fluorescence plate reader

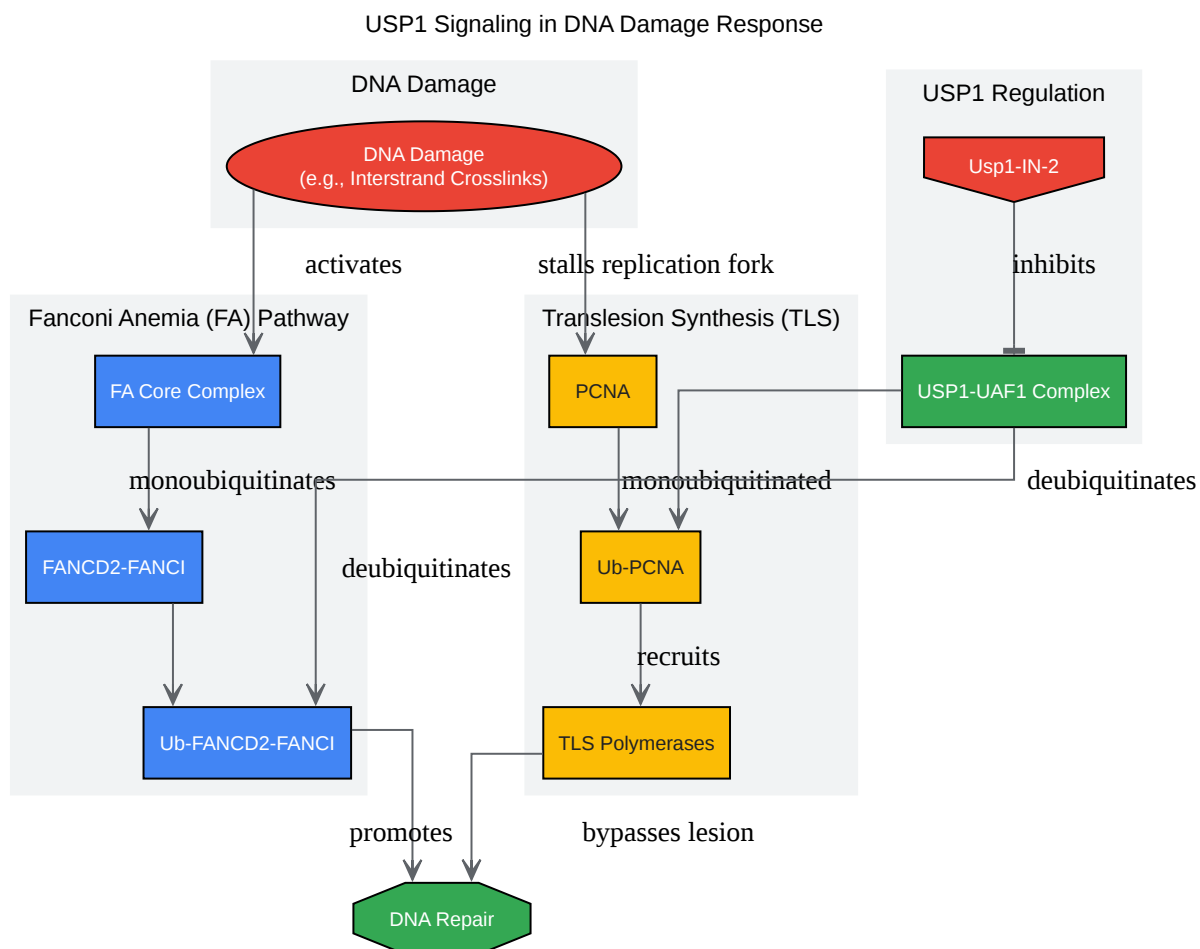
Procedure:

- Prepare Reagents:
 - Dilute the USP1/UAF1 enzyme complex to the desired concentration in cold Assay Buffer.
 - Prepare a serial dilution of **Usp1-IN-2** in Assay Buffer. Remember to include a DMSO vehicle control. The final DMSO concentration in the assay should not exceed 1%.[\[5\]](#)
 - Dilute the fluorogenic ubiquitin substrate to the desired concentration in Assay Buffer.
- Enzyme and Inhibitor Incubation:
 - Add 25 μ L of the diluted **Usp1-IN-2** or vehicle control to the wells of the 96-well plate.
 - Add 25 μ L of the diluted USP1/UAF1 enzyme complex to each well.
 - Incubate the plate at room temperature for 30 minutes to allow the inhibitor to bind to the enzyme.
- Initiate Reaction:
 - Add 50 μ L of the diluted fluorogenic ubiquitin substrate to each well to start the reaction.
- Measure Fluorescence:
 - Immediately begin reading the fluorescence intensity at an excitation wavelength of 350-380 nm and an emission wavelength of 440-460 nm.[\[5\]](#)
 - Continue to take readings at regular intervals (e.g., every 5 minutes) for 30-60 minutes.
- Data Analysis:

- Determine the reaction rate (slope of the fluorescence versus time curve) for each concentration of **Usp1-IN-2**.
- Plot the reaction rate as a function of the inhibitor concentration and fit the data to a suitable dose-response curve to calculate the IC50 value.

Signaling Pathway and Experimental Workflow

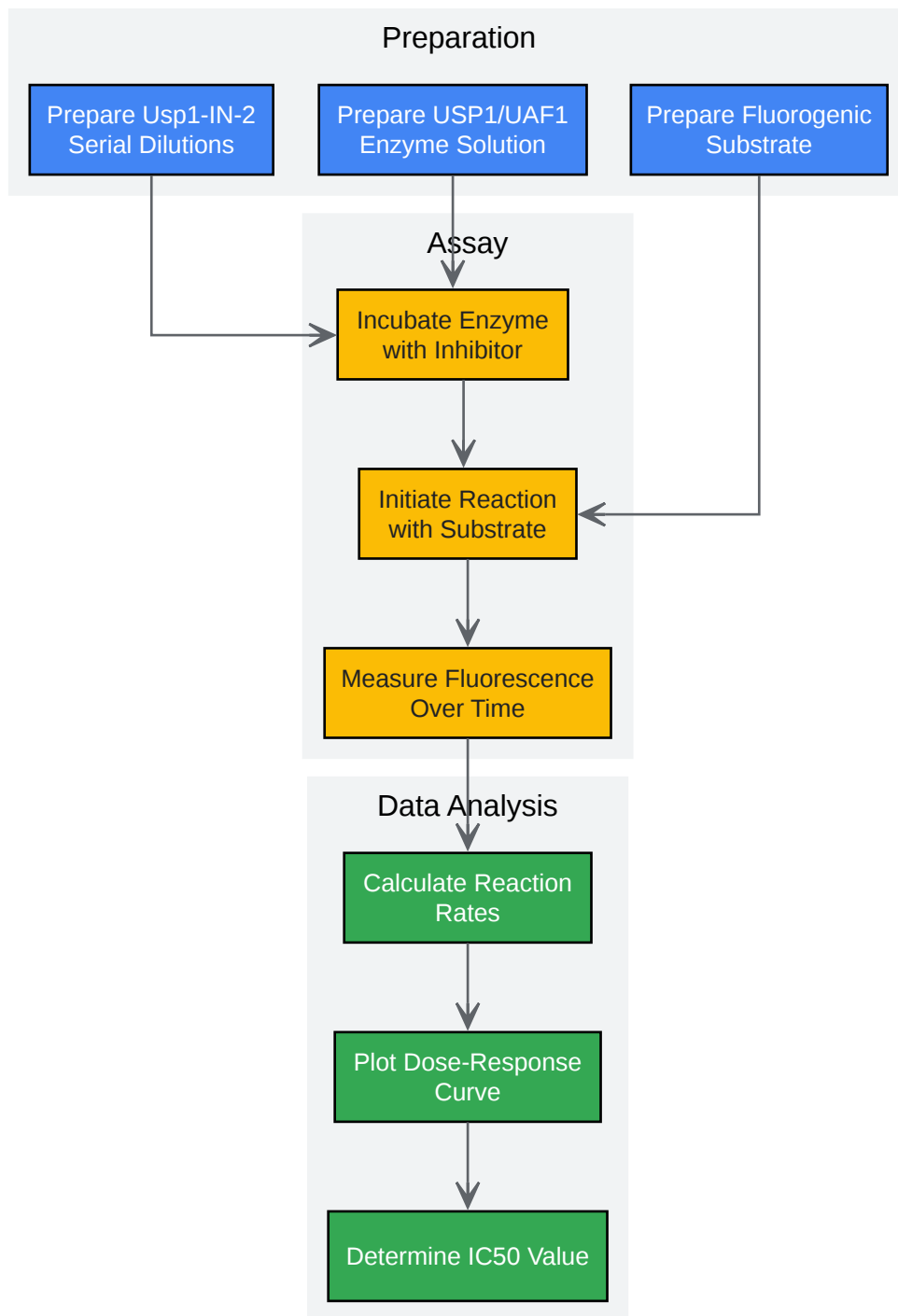
The following diagrams illustrate the role of USP1 in DNA damage response pathways and a typical experimental workflow for evaluating a USP1 inhibitor.



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Caption: USP1's role in DNA damage response.

In Vitro Evaluation of Usp1-IN-2



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Caption: Workflow for **Usp1-IN-2** in vitro assay.

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